

Chemical structure and properties of Gibberellin A5

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Compound of Interest

Compound Name: Gibberellin A5

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An In-depth Technical Guide to **Gibberellin A5**

Introduction

Gibberellin A5 (GA5) is a naturally occurring plant hormone belonging to the extensive family of gibberellins, a class of diterpenoid acids that are critical regulators of plant growth and development.[1] First identified in the fungus *Gibberella fujikuroi*, GA5 is a C19-gibberellin that plays a significant role in various physiological processes, most notably in the promotion of floral development.[2][3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and relevant experimental protocols for **Gibberellin A5**, targeted at researchers, scientists, and professionals in drug development and agriculture.

Chemical Structure and Physicochemical Properties

Gibberellin A5 is structurally defined as a C19-gibberellin, differing from other gibberellins like GA1 by the absence of a hydroxyl group at the C-2 position and the presence of a double bond between C-2 and C-3 (gibbane numbering).[4] Its complex pentacyclic structure is fundamental to its biological activity.

Chemical Identifiers

Identifier	Value	Source
IUPAC Name	(1R,2R,5S,8S,9S,10R,11R)-5-hydroxy-11-methyl-6-methylidene-16-oxo-15-oxapentacyclo[9.3.2.15,8.01,10.02,8]heptadec-12-ene-9-carboxylic acid	[4]
CAS Number	561-56-8	[2][5][6]
Molecular Formula	C ₁₉ H ₂₂ O ₅	[2][4][6]
Canonical SMILES	<chem>C[C@@]12C=CC[C@@]3([C@@H]1--INVALID-LINK--(C(=C)C5O)O">C@@HC(=O)O)OC2=O</chem>	[5][7]
InChI Key	ZOWHLBOPCIHIHW-KQBHUUJHSA-N	[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **Gibberellin A5**.

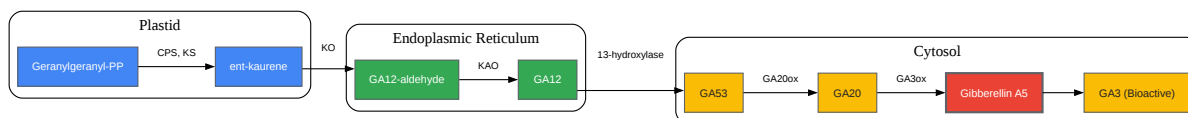
Property	Value	Source
Molecular Weight	330.37 g/mol	[2][6][8]
Exact Mass	330.146729 Da	[6]
Appearance	White to off-white solid	[8]
Density (Predicted)	1.4 ± 0.1 g/cm ³	[6]
Boiling Point (Predicted)	573.8 ± 50.0 °C at 760 mmHg	[6]
Flash Point (Predicted)	211.3 ± 23.6 °C	[6]
Solubility	DMSO: 3.5 mg/mL (10.59 mM) (Requires ultrasonic and warming)	[5]
LogP (Predicted)	0.95	[6]
Storage Conditions	Powder: -20°C, protect from light, stored under nitrogen. In solvent: -80°C for 6 months; -20°C for 1 month.	[2][5][8]

Biosynthesis and Signaling Pathway

Gibberellins are synthesized via the terpenoid pathway, with key steps occurring in plastids, the endoplasmic reticulum, and the cytosol.[9][10] GA5 is an intermediate in the biosynthesis of other active gibberellins in some species.[11]

Gibberellin Biosynthesis Pathway

The synthesis of gibberellins begins with geranylgeranyl diphosphate (GGDP) in plastids and proceeds through the formation of GA12, a common precursor for all other gibberellins in higher plants.[12][13] GA12 is then converted through parallel pathways, involving oxidations and hydroxylations, to produce the various bioactive GAs.[13][14]

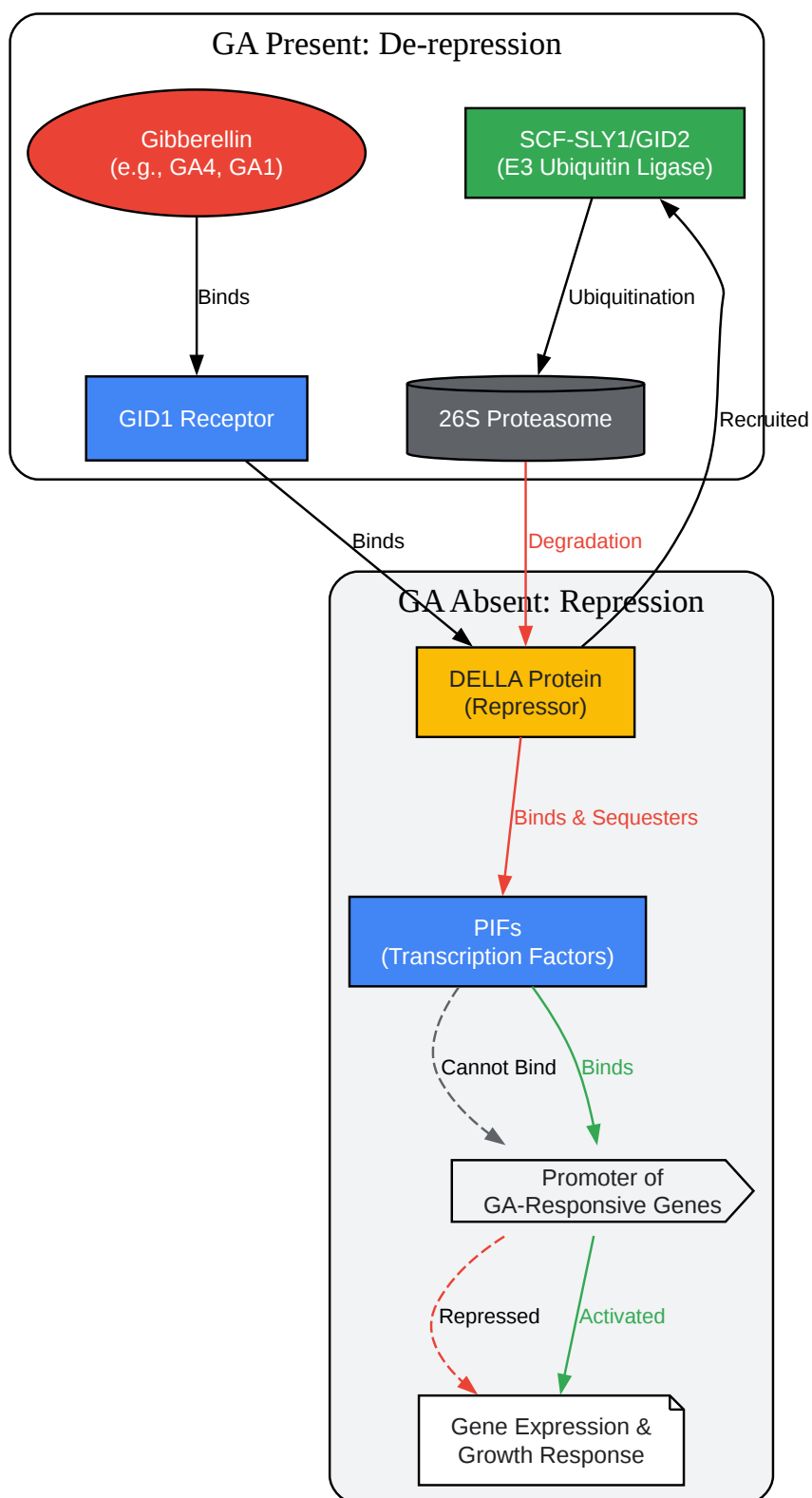


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Caption: Simplified Gibberellin Biosynthesis Pathway Highlighting GA5.

Gibberellin Signaling Pathway

Gibberellin signaling operates through a de-repression mechanism. In the absence of GA, DELLA proteins, which are transcriptional regulators, repress GA-responsive genes, leading to inhibited growth.^{[10][15]} The binding of a bioactive gibberellin to its receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1), triggers a conformational change that promotes the interaction between GID1 and a DELLA protein.^[13] This complex is then recognized by an F-box protein (e.g., SLY1/GID2), leading to the ubiquitination and subsequent degradation of the DELLA protein by the 26S proteasome.^[13] The removal of the DELLA repressor allows for the transcription of GA-responsive genes, promoting processes like germination and stem elongation.^[15]



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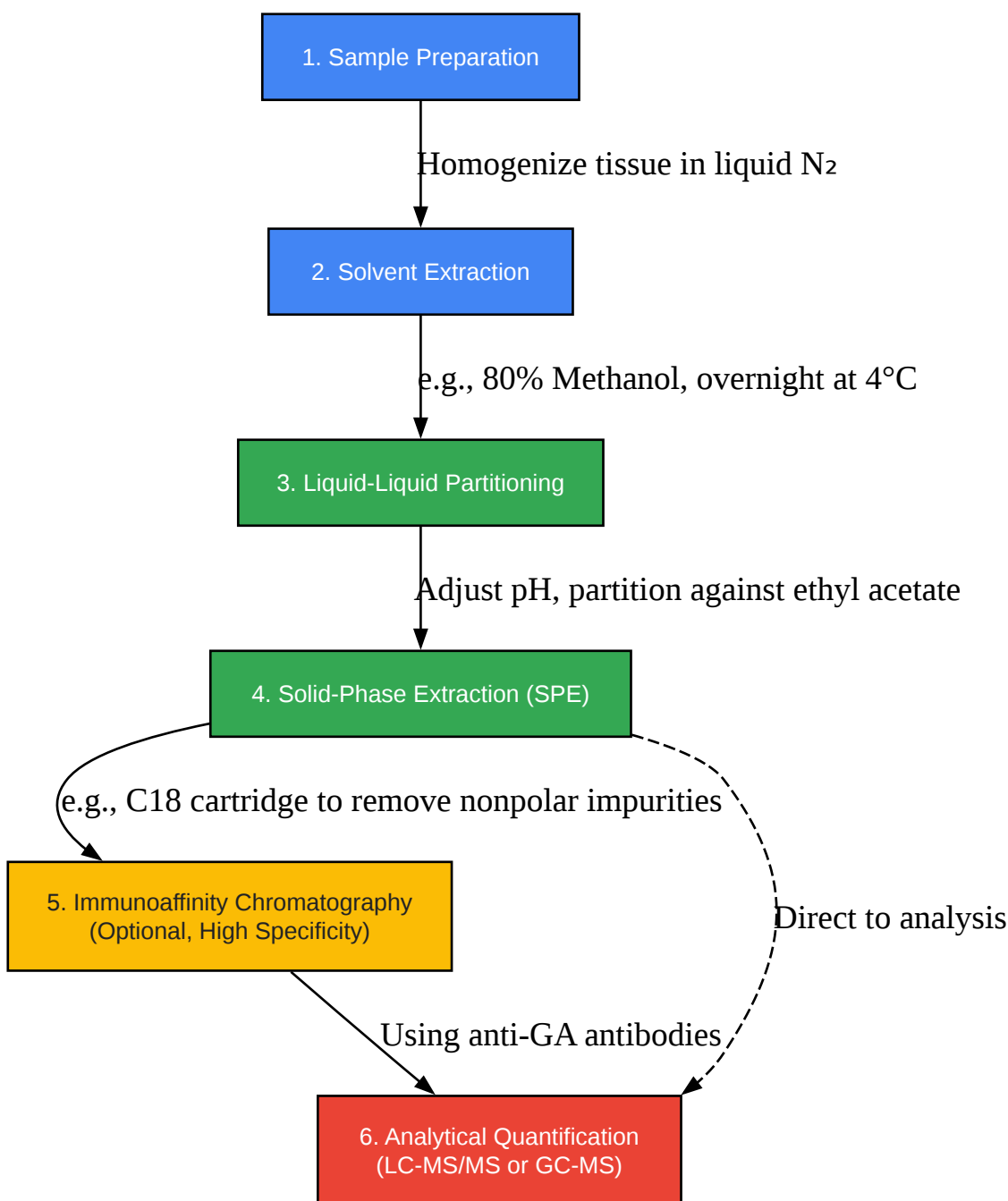
Caption: Generalized Gibberellin Signaling Pathway.

Experimental Protocols

The study of **Gibberellin A5** requires robust methods for its extraction from complex biological matrices and subsequent analysis. As GAs are typically present in trace amounts (ng/g fresh weight), these protocols are critical for accurate quantification.[\[16\]](#)

Extraction and Purification Workflow

A general workflow for the extraction and purification of gibberellins from plant tissue is outlined below. This multi-step process is designed to remove interfering compounds and concentrate the analytes.[\[16\]](#)



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Caption: General Workflow for Gibberellin Extraction and Purification.

Methodology Details:

- **Sample Preparation:** Fresh plant tissue (>1 g) is collected and immediately frozen in liquid nitrogen to halt metabolic activity.[17] The frozen tissue is then ground to a fine powder.

- Extraction: The powdered tissue is extracted with a cold solvent, commonly 80% methanol in water, often overnight at 4°C with shaking.[16] Aqueous buffers have also been used and can reduce pigment contamination.[18]
- Purification:
 - Liquid-Liquid Partitioning: After extraction, the solvent is evaporated, and the aqueous residue is partitioned against a non-polar solvent like ethyl acetate at a controlled pH to separate compounds based on their acidity and polarity.
 - Solid-Phase Extraction (SPE): The extract is passed through an SPE cartridge (e.g., C18 or DEAE-cellulose) to further remove interfering substances.[16][19]
 - Immunoaffinity Chromatography: For highly selective purification, extracts can be passed through a column containing immobilized anti-gibberellin antibodies.[19] This technique can effectively isolate a range of C-19 GAs.[19]

Analytical Quantification

High-throughput analytical methods are required for the sensitive and selective detection of gibberellins.

- High-Performance Liquid Chromatography (HPLC): HPLC is a widely used technique for separating gibberellins from complex mixtures.[20] Isocratic or gradient elution systems can be employed depending on the complexity of the sample.[20]
- Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-ESI-MS/MS): This is a highly sensitive and selective method for quantifying low-concentration GAs.[17] The technique combines the high-resolution separation of UPLC with the precise mass detection of tandem mass spectrometry, allowing for absolute quantification, often using isotope-labeled internal standards.[17]
- Gas Chromatography-Mass Spectrometry (GC-MS): Before analysis by GC-MS, gibberellins must be derivatized (e.g., methylation and silylation) to increase their volatility.[19] The mass spectrum obtained provides structural information and allows for quantification using selected ion monitoring (SIM).[19]

Biological Activity and Applications

Gibberellin A5 is primarily known as a plant hormone that promotes floral development.[5][6] Its application in research is focused on understanding plant morphogenesis and the specific roles of different gibberellins in developmental processes.[1] While less commercially prevalent than GA3 or GA4, GA5 and its derivatives serve as important tools in structure-activity relationship studies. For instance, derivatives of 16,17-dihydro **Gibberellin A5** have been synthesized and evaluated as potential plant growth retardants by inhibiting gibberellin biosynthesis enzymes like GA3 β -hydroxylase.[21][22] These studies provide insights into designing novel regulators for agricultural applications.[21]

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